

Process Development & Scale-Up Guide: 3-(Hydroxymethyl)piperidin-3-ol Hydrochloride

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)piperidin-3-ol
hydrochloride

CAS No.: 1706418-86-1

Cat. No.: B3109182

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Executive Summary

This Application Note details the scalable synthesis of **3-(Hydroxymethyl)piperidin-3-ol hydrochloride**, a critical gem-disubstituted piperidine scaffold used in fragment-based drug discovery (FBDD) and the synthesis of next-generation kinase inhibitors.^[1]

While medicinal chemistry routes often rely on hazardous reagents (e.g., ozonolysis of vinyl-piperidines) or expensive transition metals (OsO₄), this guide presents a Process Chemistry Route optimized for kilogram-scale production.^[1] The methodology utilizes the Corey-Chaykovsky epoxidation followed by hydrolytic ring opening, ensuring high safety margins, cost-effectiveness, and reproducible impurity profiles.^[1]

Key Advantages of This Protocol

- **Safety:** Eliminates the use of ozone generators and highly toxic osmium tetroxide.^[1]
- **Scalability:** Uses standard batch reactors with manageable exotherms.^[1]

- Purification: Designed to minimize chromatography; relies on crystallization and salt formation.[1]

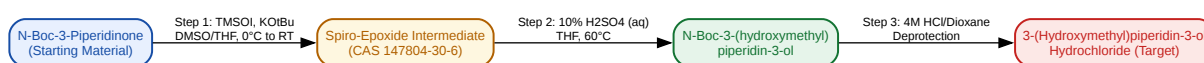
Retrosynthetic Analysis & Route Selection

The construction of the quaternary carbon at the C3 position is the primary synthetic challenge.
[1] Two main strategies were evaluated:

- Route A (MedChem): Grignard addition of vinylmagnesium bromide to N-Boc-3-piperidinone, followed by ozonolysis and reduction.[1]
 - Drawback: Ozonolysis is hazardous at scale (explosive ozonides) and requires specialized flow equipment.[1]
- Route B (Process - Selected): Corey-Chaykovsky epoxidation of N-Boc-3-piperidinone to form a spiro-epoxide, followed by acid-catalyzed hydrolytic ring opening.[1]
 - Benefit: Convergent, uses stable reagents (TMSOI), and proceeds with high regioselectivity.[1]

Reaction Scheme

The selected route proceeds via the Spiro-epoxide Intermediate (CAS 147804-30-6).[1]



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Figure 1: Synthetic pathway from N-Boc-3-piperidinone to the target HCl salt.[1][2]

Detailed Experimental Protocols

Step 1: Synthesis of tert-Butyl 1-oxa-6-azaspiro[2.5]octane-6-carboxylate (Spiro-Epoxy)

This step installs the quaternary center via a sulfur ylide.[1][3] The reaction is sensitive to moisture and requires careful temperature control during base addition.[1]

- Reagents:
 - Trimethylsulfoxonium iodide (TMSOI): 1.2 equiv.[1]
 - Potassium tert-butoxide (KOtBu): 1.3 equiv.[1]
 - N-Boc-3-piperidinone: 1.0 equiv.[1]
 - Solvent: DMSO (anhydrous) / THF (1:1 v/v).[1]

Protocol:

- Ylide Formation: Charge a dry reactor with TMSOI (1.2 eq) and anhydrous DMSO/THF (5 vol). Cool to 0–5°C.[1]
- Base Addition: Add KOtBu (1.3 eq) portion-wise over 30 minutes, maintaining internal temperature <10°C. Caution: Exothermic. Stir for 1 hour at 0°C to form the milk-white ylide suspension.
- Substrate Addition: Dissolve N-Boc-3-piperidinone (1.0 eq) in THF (2 vol). Add this solution dropwise to the ylide suspension over 45 minutes at 0–5°C.
- Reaction: Allow the mixture to warm to Room Temperature (20–25°C) and stir for 4–6 hours.
 - IPC (TLC/HPLC): Monitor consumption of ketone. Limit: <2% ketone remaining.[1]
- Quench & Workup: Cool to 10°C. Quench slowly with water (10 vol). Extract with Ethyl Acetate (3 x 5 vol).
- Wash: Wash combined organics with brine (5 vol) to remove DMSO. Dry over Na₂SO₄ and concentrate.
- Output: Pale yellow oil (Spiro-epoxide).[1] Yield typically 85–92%.[1] Used directly in Step 2.

Step 2: Hydrolytic Ring Opening[1]

The spiro-epoxide is opened under acidic conditions.[1] The mechanism favors attack of water at the more substituted carbon (C3) or the less substituted methylene depending on conditions.

[1] Under aqueous acidic conditions, the reaction is driven by relief of ring strain to form the gem-diol.[1]

Protocol:

- Dissolution: Dissolve the crude Spiro-epoxide (from Step 1) in THF (3 vol).
- Acid Hydrolysis: Add 10% aqueous H_2SO_4 (5 vol).
- Reaction: Heat the biphasic mixture to 60°C with vigorous stirring for 3–5 hours.
 - IPC:[4] Monitor disappearance of epoxide.
- Neutralization: Cool to 20°C. Adjust pH to ~8 using saturated aqueous NaHCO_3 .
- Extraction: Extract with Ethyl Acetate (or DCM) (3 x 5 vol). The product is polar; ensure thorough extraction.
- Purification: Concentrate organics. If necessary, recrystallize from Hexane/EtOAc or proceed to deprotection if purity >95%.[1]
 - Intermediate:N-Boc-3-(hydroxymethyl)piperidin-3-ol.[1]

Step 3: Global Deprotection & Salt Formation

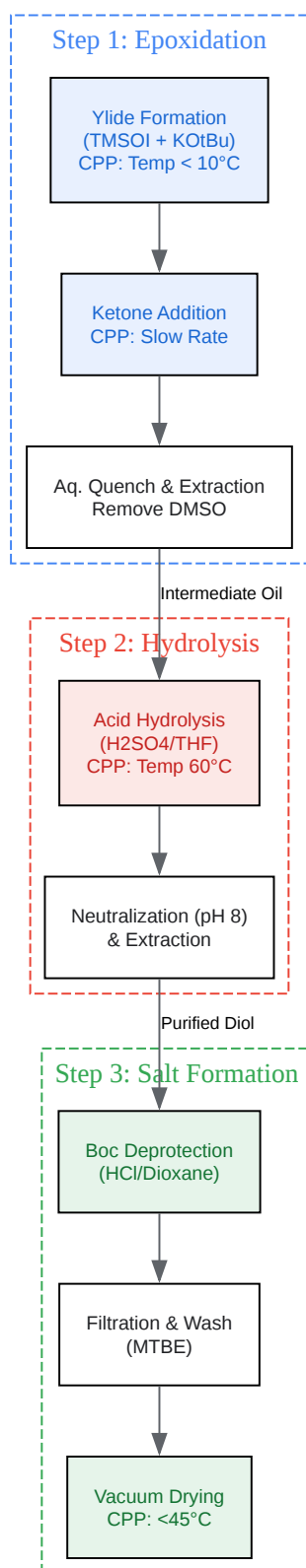
Protocol:

- Dissolution: Dissolve the Step 2 intermediate in 1,4-Dioxane (3 vol) (or MeOH).
- Acidification: Add 4M HCl in Dioxane (3–4 equiv) dropwise at 10–15°C.
- Deprotection: Stir at room temperature for 2–3 hours. A white precipitate should form.[1]
 - IPC:[4] Monitor loss of Boc group (LC-MS).[1]
- Isolation: Filter the solid. Wash the cake with cold MTBE (methyl tert-butyl ether) to remove organic impurities.[1]
- Drying: Dry in a vacuum oven at 40°C for 12 hours.

- Final Product: **3-(Hydroxymethyl)piperidin-3-ol hydrochloride**. White hygroscopic solid.[1]

Process Flow & Critical Parameters

The following diagram illustrates the operational workflow and Critical Process Parameters (CPPs) that must be controlled to ensure batch success.



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Figure 2: Operational Process Flow Diagram highlighting Critical Process Parameters (CPPs).

Analytical Specifications

Parameter	Specification	Method
Appearance	White to off-white solid	Visual
Purity (HPLC)	$\geq 98.0\%$	Reverse Phase C18, 210 nm
Assay (Titration)	98.0 – 102.0%	Argentometric (Cl content)
Residual Solvents	Meets ICH Q3C	GC-HS
Water Content	$< 1.0\%$ (Very Hygroscopic)	Karl Fischer
Identity	Matches Reference Std	$^1\text{H-NMR}$, MS

NMR Data (D_2O , 400 MHz):

- δ 3.65 (s, 2H, $-\text{CH}_2\text{OH}$), 3.40-3.20 (m, 2H), 3.10-2.90 (m, 2H), 1.95-1.75 (m, 2H), 1.70-1.55 (m, 2H).[\[1\]](#) (Protons on N exchange/shift depending on pH).[\[1\]](#)

Safety & Waste Management

- TMSOI (Trimethylsulfoxonium iodide): Irritant.[\[1\]](#) Generates dimethyl sulfide (DMS) byproducts which have a potent stench.[\[1\]](#) Use bleach scrubbers for off-gas.[\[1\]](#)
- DMSO Waste: Aqueous layers from Step 1 contain DMSO.[\[1\]](#) Do not mix with strong oxidizers.[\[1\]](#) Dispose of via incineration.
- Exotherms: The ylide formation and quenching steps are exothermic.[\[1\]](#) Ensure cooling capacity is available before starting.[\[1\]](#)

References

- Corey-Chaykovsky Reaction Overview: Wikipedia.[\[1\]](#) Johnson–Corey–Chaykovsky reaction.[\[1\]](#)[\[3\]](#) [Link](#)[\[1\]](#)[\[3\]](#)
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- Enamine Building Blocks: Enamine Store. **3-(hydroxymethyl)piperidin-3-ol hydrochloride**. [\[1\]\[5\] Link](#)
- Scale-Up Methodology: Organic Syntheses. General procedures for Corey-Chaykovsky epoxidation. (Analogous protocols). [Link](#)

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